

GHS Hazard Classification of tert-Butyl Isocyanate: A Technical Guide

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Compound of Interest

Compound Name: *Tert-butyl isocyanate*

CAS No.: 1609-86-5

Cat. No.: B108083

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **tert-butyl isocyanate**. It is intended to serve as a detailed resource for professionals in research, scientific, and drug development fields, offering in-depth information on its hazard profile, supported by quantitative toxicological data and summaries of experimental methodologies.

GHS Hazard Classification Summary

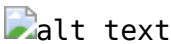
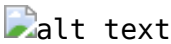
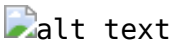
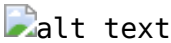

tert-Butyl isocyanate is a volatile, colorless liquid with a pungent odor.[1][2] Under the GHS, it is classified as a hazardous substance with multiple hazard endpoints, reflecting its potential to cause significant harm upon exposure. The primary hazards associated with **tert-butyl isocyanate** include its flammability, acute toxicity via oral and inhalation routes, severe skin and eye effects, and its potential to act as a skin and respiratory sensitizer.

The official GHS classification, including hazard classes and categories, is summarized below:

- Flammable Liquids: Category 2[1][3][4]

- Acute Toxicity, Oral: Category 3[3][5]
- Acute Toxicity, Inhalation: Category 1 or 2[1][3][5]
- Skin Corrosion/Irritation: Category 1B or 1C[1][3][5]
- Serious Eye Damage/Eye Irritation: Category 1[3][5]
- Respiratory Sensitization: Category 1[1][4][5]
- Skin Sensitization: Category 1[1][3][4]
- Specific Target Organ Toxicity (Single Exposure): Category 3, Respiratory tract irritation[1][3][5]

The corresponding GHS pictograms, signal word, and hazard statements are as follows:

Pictogram	Signal Word	Hazard Statement
	Danger	H225: Highly flammable liquid and vapor.[6][7] H301/H302: Toxic/Harmful if swallowed.[1][4][6][7] H330: Fatal if inhaled.[1][4][5][6][7] H314: Causes severe skin burns and eye damage.[1][4][5] H317: May cause an allergic skin reaction.[1][4] H318: Causes serious eye damage.[1][5] H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[1][4] H335: May cause respiratory irritation.[1][4][5]
		
		
		
		

Quantitative Toxicological Data

The GHS classification of **tert-butyl isocyanate** is based on quantitative data derived from toxicological studies. The following table summarizes the key acute toxicity values found in the literature.

Endpoint	Species	Route	Value	GHS Category	Reference
LD50	Rat	Oral	185 mg/kg	3	[3]
LD50	Rat	Oral	360 mg/kg	3	[3]
LC50	Rat	Inhalation (Vapor)	1.59 mg/L (4h)	1	[5]
LC50	Rat	Inhalation (Vapor)	1695 mg/m ³ (4h)	2	[3]

Note: The discrepancy in reported LC50 values may be due to different experimental conditions or reporting standards. 1.59 mg/L is equivalent to 1590 mg/m³, placing both values within the range for Category 1 or 2 for acute inhalation toxicity.

Experimental Protocols for Key Endpoints

The hazard classifications are determined through standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). Below are detailed summaries of the methodologies for the key toxicological endpoints for **tert-butyl isocyanate**.

Acute Oral Toxicity (OECD 401)

This test provides information on health hazards likely to arise from a single, short-term oral exposure to a substance.

- Principle: The test substance is administered orally by gavage in graduated doses to several groups of experimental animals, with one dose per group. Observations of effects and mortality are made.

- **Test Animals:** Typically, rodent species such as rats are used. At least 5 animals of the same sex are used for each dose level.
- **Procedure:**
 - Following a fasting period, the test substance is administered in a single dose by gavage.
 - Animals are observed for mortality, clinical signs of toxicity, and behavioral changes for at least 14 days.
 - Body weight is recorded weekly.
 - At the end of the observation period, all surviving animals are euthanized and subjected to a gross necropsy.
- **Data Analysis:** The LD50 (the statistically derived single dose that can be expected to cause death in 50% of the animals) is calculated. This value is then used to classify the substance into one of the GHS categories for acute oral toxicity.[8]

Acute Inhalation Toxicity (OECD 403)

This guideline is used to assess the health hazards associated with a single, short-term exposure to a substance via inhalation.

- **Principle:** Rodents are exposed to the test substance in a dynamic airflow inhalation exposure system for a defined period (typically 4 hours).
- **Test Animals:** Commonly, rats are used.
- **Procedure:**
 - Animals are placed in exposure chambers with a precisely controlled atmosphere containing the test article as a gas, vapor, or aerosol.
 - The exposure duration is typically 4 hours.
 - Following exposure, animals are observed for mortality, clinical signs of toxicity, respiratory distress, and changes in body weight for a 14-day period.

- A comprehensive necropsy is performed on all animals at the end of the study.
- Data Analysis: The LC50 (the concentration in air that is expected to cause death in 50% of exposed animals) is determined. This value is used for GHS classification.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Skin Corrosion/Irritation (OECD 404)

This in vivo test determines the potential of a substance to cause irreversible (corrosion) or reversible (irritation) skin damage.

- Principle: The test substance is applied in a single dose to the skin of an experimental animal.
- Test Animals: The albino rabbit is the preferred species.
- Procedure:
 - A small area of the animal's fur is clipped.
 - A dose of 0.5 mL (liquid) or 0.5 g (solid) of the test substance is applied to a small area of skin (approximately 6 cm²).
 - The treated area is covered with a gauze patch for a 4-hour exposure period.
 - After patch removal, the skin is observed for erythema (redness) and edema (swelling) at 60 minutes, and then at 24, 48, and 72 hours.
 - Observations may continue for up to 14 days to assess the reversibility of the effects.
- Data Analysis: Skin reactions are scored based on a standardized grading system. The mean scores for erythema and edema are used to classify the substance. Corrosive reactions are characterized by irreversible tissue damage such as ulcers, bleeding, and scars.[\[7\]](#)[\[12\]](#)

In vitro alternatives to this test, such as the Reconstructed Human Epidermis (RhE) Test Method (OECD 431 and 439), are now preferred to reduce animal testing.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Serious Eye Damage/Eye Irritation (OECD 405)

This in vivo test evaluates the potential of a substance to produce irritation or damage to the eye.

- Principle: The test substance is applied in a single dose into the conjunctival sac of one eye of an experimental animal.
- Test Animals: Albino rabbits are typically used.
- Procedure:
 - A single dose of the test substance (0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.
 - The eyes are examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.
 - The observation period can be extended up to 21 days to assess the reversibility of any observed effects.
- Data Analysis: Ocular lesions are scored using a standardized system. The scores, along with the nature and reversibility of the lesions, determine the classification. Severe, irreversible effects lead to a "Category 1" classification.[\[3\]](#)[\[6\]](#)[\[16\]](#)[\[17\]](#)

In vitro alternatives, such as the Bovine Corneal Opacity and Permeability (BCOP) test (OECD 437), are available to identify severe irritants and reduce animal use.[\[18\]](#)[\[19\]](#)[\[20\]](#)

Skin Sensitization (OECD 406 or OECD 429)

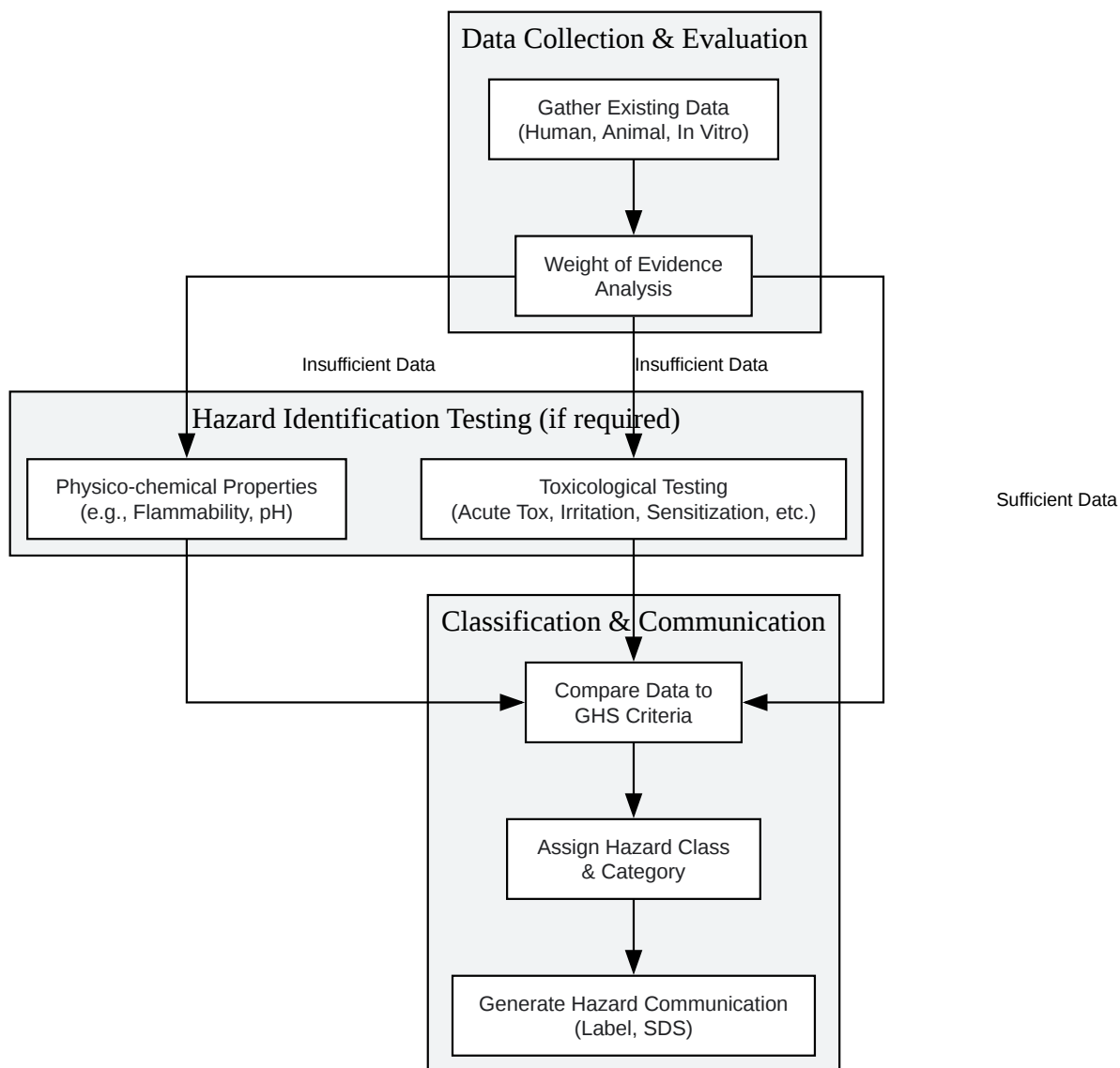
These tests determine the potential of a substance to induce an allergic skin reaction.

- Principle: The test involves an induction phase, where the immune system is exposed to the substance, followed by a challenge phase to elicit a hypersensitivity reaction.
- Test Methods:
 - Guinea Pig Maximization Test (GPMT) (OECD 406): This method uses an adjuvant to enhance the immune response. It involves intradermal injections and topical applications for induction, followed by a topical challenge.[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)

- Local Lymph Node Assay (LLNA) (OECD 429): This is the preferred method. It is based on the principle that sensitizers induce lymphocyte proliferation in the lymph nodes draining the site of application. Mice are treated with the test substance on the ear for three consecutive days. The proliferation of lymphocytes in the draining auricular lymph nodes is then measured.[\[25\]](#)[\[26\]](#)[\[27\]](#)
- Data Analysis: In the GPMT, the incidence of skin reactions in the test group is compared to a control group. In the LLNA, a Stimulation Index (SI) is calculated. An SI of 3 or greater is considered a positive response, indicating the substance is a skin sensitizer.

GHS Classification Workflow

The process of classifying a chemical according to GHS is a systematic evaluation of available data. The following diagram illustrates the logical workflow for this process.



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Caption: Logical workflow for GHS hazard classification.

Conclusion

tert-Butyl isocyanate is a chemical with a significant hazard profile that necessitates careful handling and the use of appropriate personal protective equipment. Its classification as a highly flammable liquid, acutely toxic by oral and inhalation routes, corrosive to skin and eyes, and a skin and respiratory sensitizer underscores the importance of adhering to all safety precautions outlined in its Safety Data Sheet (SDS). This guide provides the foundational technical information for professionals to understand the basis of its GHS classification and to implement appropriate risk management measures in the laboratory and during drug development processes.

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